

(S)-1-Chloro-3-phenylpropan-2-ol molecular weight and formula

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Compound of Interest

Compound Name: (S)-1-Chloro-3-phenylpropan-2-ol

CAS No.: 406945-51-5

Cat. No.: B1486891

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Technical Monograph: (S)-1-Chloro-3-phenylpropan-2-ol

Identity, Synthesis, and Application in Chiral Drug Development[1]

Abstract

(S)-1-Chloro-3-phenylpropan-2-ol (CAS: 406945-51-5) is a high-value chiral halohydrin intermediate used extensively in the asymmetric synthesis of pharmaceutical active ingredients (APIs).[1] As a direct precursor to (S)-2-benzyloxirane, it serves as a critical "chiral pool" molecule for constructing phenylpropanolamine backbones found in antiretrovirals, antidepressants, and beta-adrenergic blockers.[1] This guide provides a definitive technical reference on its physicochemical properties, biocatalytic synthesis via ketoreductases (KREDs), analytical characterization, and downstream applications.[1]

Part 1: Chemical Identity & Physicochemical Properties

Accurate characterization is the bedrock of reproducible synthesis.^[1] The following data aggregates experimental values and calculated constants for the (S)-enantiomer.

Molecular Specifications

Property	Specification
IUPAC Name	(2S)-1-chloro-3-phenylpropan-2-ol
Common Name	(S)- α -(Chloromethyl)benzeneethanol
CAS Number	406945-51-5 (S-isomer); 5396-65-6 (racemate)
Molecular Formula	C ₉ H ₁₁ ClO
Molecular Weight	170.64 g/mol
Chiral Center	C2 (Secondary Alcohol)
Appearance	Clear to pale yellow oil or low-melting solid
Boiling Point	274°C (at 760 mmHg)
Density	1.152 g/cm ³
Flash Point	122.4°C

Stereochemical Configuration

The (S)-configuration is defined by the hydroxyl group at the C2 position.^[1] In the Cahn-Ingold-Prelog (CIP) priority system:

- -OH (Priority 1)
- -CH₂Cl (Priority 2: Cl > C)
- -CH₂Ph (Priority 3: C > H)
- -H (Priority 4)

With H in the rear, the sequence 1 → 2 → 3 traces a counter-clockwise path, confirming the (S) designation.^[1]

Part 2: Strategic Synthesis: The Biocatalytic Route

While chemical resolution of racemates is possible, modern process chemistry favors biocatalytic asymmetric reduction.^[1] This route offers superior enantiomeric excess (ee >99%) and atom economy compared to metal-catalyzed hydrogenation.^[1]

Mechanism: Ketoreductase (KRED) Mediated Reduction

The synthesis targets the prochiral ketone 1-chloro-3-phenylpropan-2-one (CAS 937-38-2).^[1] Using an NADPH-dependent Ketoreductase (KRED) or Alcohol Dehydrogenase (ADH), the hydride transfer is stereoselective.^[1]

Experimental Protocol (Bench Scale)

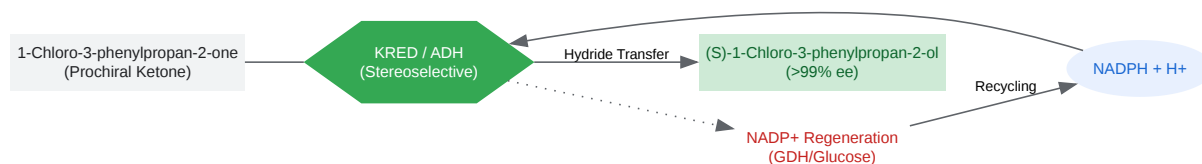
Reagents:

- Substrate: 1-Chloro-3-phenylpropan-2-one (100 mM)^[1]
- Enzyme: Engineered KRED (e.g., *Zygosaccharomyces rouxii* variant or commercial KRED screening kit)
- Cofactor: NADP⁺ (1.0 mM)^[1]
- Recycling System: Glucose Dehydrogenase (GDH) + Glucose (or Isopropanol/ADH system)^[1]
- Buffer: Potassium Phosphate (100 mM, pH 7.0)^[1]

Workflow:

- Preparation: Dissolve the substrate in isopropanol (5% v/v) or DMSO to enhance solubility.
- Initiation: Add the substrate solution to the buffer containing the enzyme and cofactor recycling system.^[1]

- Incubation: Stir at 30°C for 24 hours. Monitor pH and adjust with 1M NaOH if necessary to maintain pH 7.0.[1]
- Extraction: Quench with ethyl acetate. Extract organic phase, dry over MgSO₄, and concentrate in vacuo.
- Purification: Flash chromatography (Hexane:EtOAc 8:2) if required, though biocatalysis often yields high purity crude.[1]



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Figure 1: Biocatalytic cycle for the asymmetric reduction of the chloroketone precursor.[1]

Part 3: Applications in Drug Development

The primary utility of **(S)-1-Chloro-3-phenylpropan-2-ol** lies in its ability to form (S)-2-benzyloxirane via intramolecular cyclization.[1] This epoxide is a versatile electrophile for nucleophilic ring-opening reactions, retaining the chiral information established during the reduction step.[1]

Key Transformation: Epoxide Formation

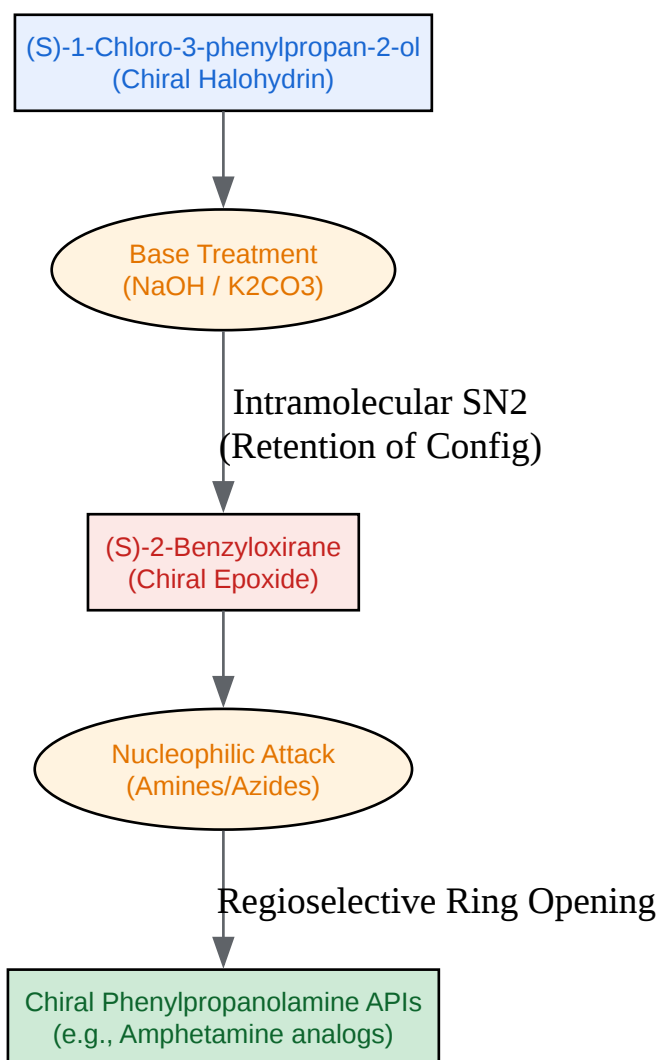
Treatment of the (S)-chlorohydrin with a base (e.g., NaOH, K₂CO₃) triggers an intramolecular Williamson ether synthesis.[1][2]

- Stereochemistry: The alkoxide attacks the C1 carbon (bearing the Cl).[1] Since the chiral center (C2) acts as the nucleophile source and is not the site of substitution, the configuration at C2 is retained.[1]
- Result: (S)-Chlorohydrin

(S)-Epoxide.[1]

Target Classes

- Amphetamine Derivatives: Ring opening with amines yields chiral phenylpropanolamines.[1]
- HIV Protease Inhibitors: The benzyl-substituted backbone mimics the phenylalanine transition state.[1]
- Beta-Blockers/SSRIs: While Dapoxetine typically uses a different route (naphthol coupling), this intermediate provides access to structural analogs via the epoxide.[1]



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Figure 2: Downstream application workflow converting the halohydrin to active pharmaceutical ingredients.

Part 4: Analytical Characterization

To ensure "Trustworthiness" in your workflow, the following analytical signatures must be verified.

Nuclear Magnetic Resonance (NMR)

- Solvent: CDCl_3
- ^1H NMR (400 MHz):
 - δ 7.15–7.35 (m, 5H): Aromatic protons (Phenyl group).[\[1\]](#)
 - δ 3.98–4.05 (m, 1H): CH-OH (Chiral center methine).[\[1\]](#)
 - δ 3.45–3.65 (dd, 2H): $\text{CH}_2\text{-Cl}$ (Deshielded by Chlorine).[\[1\]](#)
 - δ 2.80–2.95 (dd, 2H): Ph- CH_2 (Benzylic protons).[\[1\]](#)
 - δ 2.30 (br s, 1H): -OH (Exchangeable).

Chiral HPLC Method

- Column: Chiralcel OD-H or AD-H (Daicel).[\[1\]](#)
- Mobile Phase: Hexane : Isopropanol (90:10).[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Detection: UV @ 210 nm or 254 nm.[\[1\]](#)
- Expected Result: Baseline separation of (S) and (R) enantiomers. The biocatalytic product should show a single peak corresponding to the (S)-isomer (typically the second eluting peak on OD-H, but standards must be run for confirmation).[\[1\]](#)

Part 5: Handling & Safety (MSDS Highlights)

Signal Word:DANGER

Hazard Class	Code	Description
Acute Toxicity (Oral)	H301	Toxic if swallowed.[1]
Skin Corrosion/Irritation	H315	Causes skin irritation.[1]
Eye Damage/Irritation	H319	Causes serious eye irritation. [1]

Precautions:

- Handle in a fume hood to avoid inhalation of vapors.[1]
- Wear nitrile gloves and chemical safety goggles.[1]
- In case of contact, wash immediately with soap and water.[1]
- Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent oxidation or hydrolysis.[1]

References

- PubChem. (2025).[1] 1-Chloro-3-phenyl-2-propanol | C₉H₁₁ClO.[1][3][4] National Library of Medicine.[1] Available at: [\[Link\]](#)[1]
- ResearchGate. (2023). Preparation of Structurally Diverse Chiral Alcohols by Engineering Ketoreductase CgKR1. Available at: [\[Link\]](#)[1]

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Sources

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